

# An In-depth Technical Guide to the Chemical Structure and Properties of Orbencarb

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## Compound of Interest

Compound Name: Orbencarb

Cat. No.: B166566

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## Introduction

**Orbencarb** is a selective, pre-emergent thiocarbamate herbicide used to control annual grasses and some broadleaf weeds. Understanding its chemical structure and physicochemical properties is fundamental to elucidating its mechanism of action, environmental fate, and toxicological profile. This technical guide provides a comprehensive overview of **Orbencarb**, including its chemical identity, physical and chemical properties, mechanism of action, and detailed experimental protocols for the determination of its key characteristics.

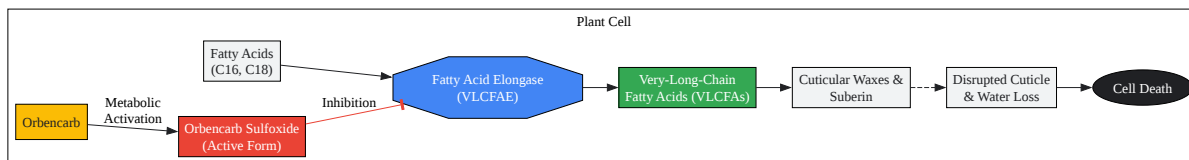
## Chemical Identity and Structure

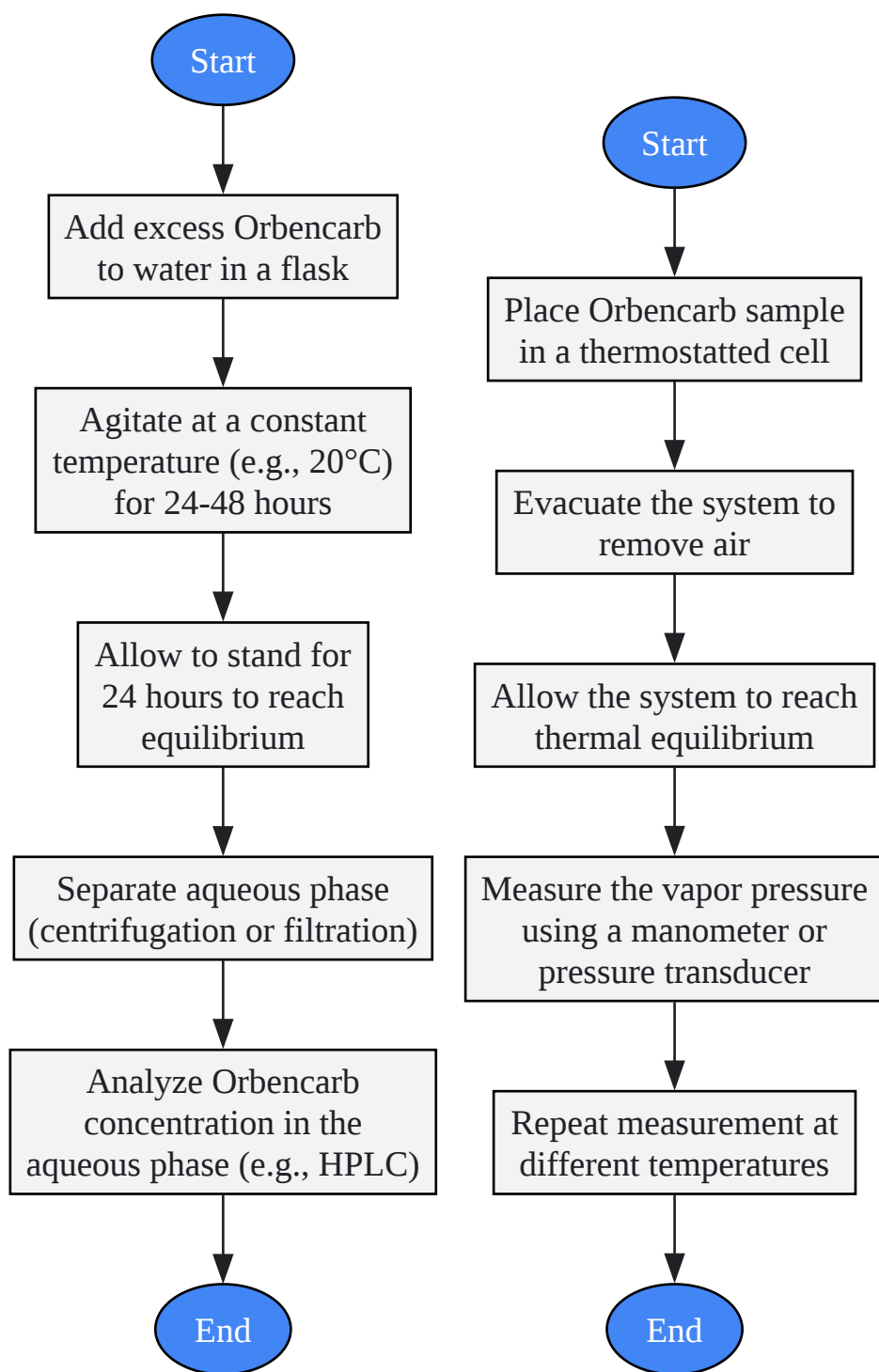
**Orbencarb**, chemically known as S-[(2-chlorophenyl)methyl] N,N-diethylcarbamothioate, is characterized by a thiocarbamate functional group attached to a 2-chlorobenzyl moiety.

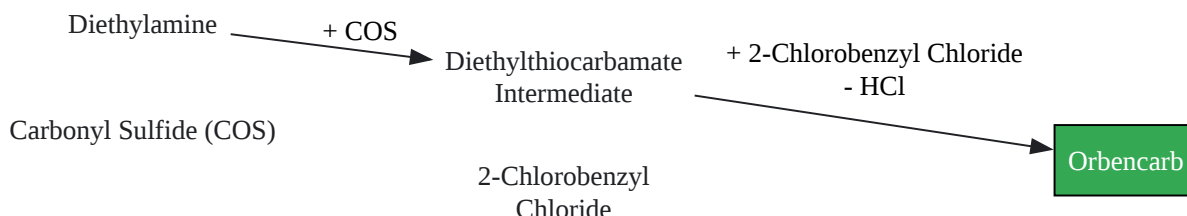
Table 1: Chemical Identification of **Orbencarb**

Identifier	Value
IUPAC Name	S-[(2-chlorophenyl)methyl] N,N-diethylcarbamothioate
CAS Number	34622-58-7
Molecular Formula	C <sub>12</sub> H <sub>16</sub> ClNOS
Molecular Weight	257.78 g/mol
SMILES	<chem>CCN(CC)C(=O)SCC1=CC=CC=C1Cl</chem>
InChI Key	LLLFASISUZUJEQ-UHFFFAOYSA-N

Chemical Structure:







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